

# An In-depth Technical Guide to (4-octylphenyl)boronic acid

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## Compound of Interest

Compound Name: (4-octylphenyl)boronic Acid

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**(4-octylphenyl)boronic acid** is a versatile reagent in modern organic synthesis, primarily utilized for the formation of carbon-carbon bonds in cross-coupling reactions. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and applications, with a focus on its role in the Suzuki-Miyaura coupling. Due to the limited availability of specific experimental data for this compound, information from closely related analogs is provided for comparative purposes.

## Chemical and Physical Properties

**(4-octylphenyl)boronic acid** is a white crystalline solid at room temperature. The presence of the octyl group significantly influences its solubility in organic solvents, a key feature for its application in homogeneous catalysis.

## Identification

Identifier	Value
IUPAC Name	(4-octylphenyl)boronic acid[1]
CAS Number	133997-05-4[1]
Molecular Formula	C <sub>14</sub> H <sub>23</sub> BO <sub>2</sub> [1][2]
Molecular Weight	234.14 g/mol [1][2]
InChI	InChI=1S/C14H23BO2/c1-2-3-4-5-6-7-8-13-9-11-14(12-10-13)15(16)17/h9-12,16-17H,2-8H2,1H3[1]
SMILES	CCCCCCCCC1=CC=C(C=C1)B(O)O[1]

## Physical Properties

Specific experimental data for the melting point and solubility of **(4-octylphenyl)boronic acid** are not readily available in the peer-reviewed literature. However, data for related compounds can provide useful estimates.

Property	Value	Notes
Boiling Point	371.2 °C at 760 mmHg[2]	
Melting Point	240-244 °C (lit.)	Data for 4-Acetylphenylboronic acid
Appearance	White to almost white crystal-powder	General appearance for similar compounds
Solubility	Soluble in ethanol, dimethylsulfoxide, tetrahydrofuran, and diethyl ether. Slightly soluble in water.	Data for 4-Vinylphenylboronic acid[3]

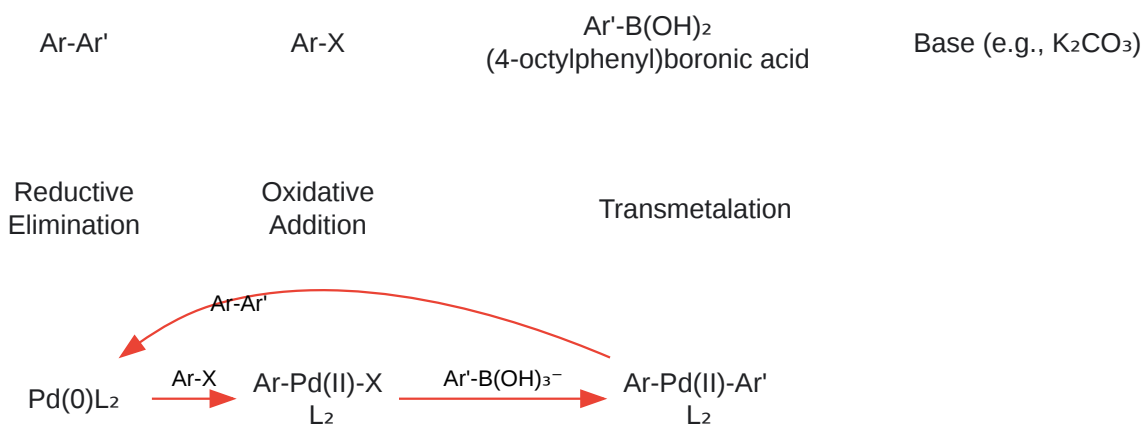
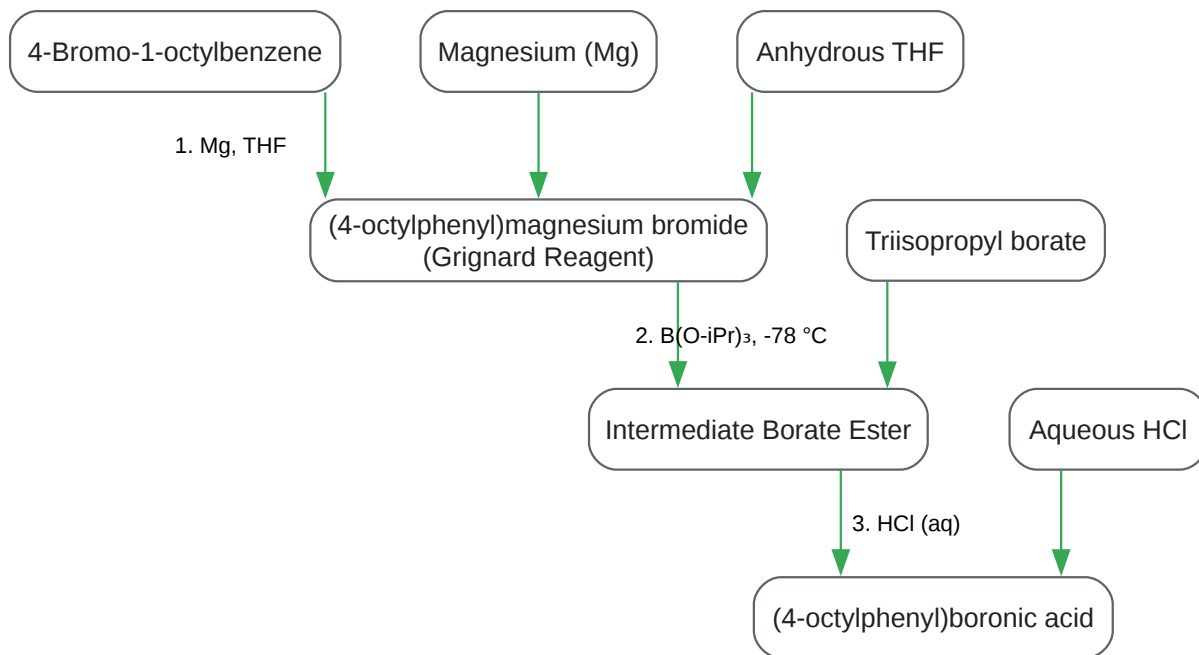
The solubility of phenylboronic acid, the parent compound, has been studied and is generally high in polar organic solvents and low in nonpolar hydrocarbon solvents.[4] The octyl chain in

**(4-octylphenyl)boronic acid** is expected to increase its solubility in less polar organic solvents compared to phenylboronic acid.

## Synthesis of (4-octylphenyl)boronic acid

A specific, detailed experimental protocol for the synthesis of **(4-octylphenyl)boronic acid** is not widely published. However, a common and effective method for the synthesis of arylboronic acids is through the reaction of a Grignard reagent with a trialkyl borate, followed by acidic hydrolysis.<sup>[5][6]</sup>

## Proposed Synthetic Pathway



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## References

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